

Solubility and melting point of 3-Bromo-2-fluorobenzoic acid

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Compound of Interest

Compound Name: 3-Bromo-2-fluorobenzoic acid

Cat. No.: B146189

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An In-depth Technical Guide on the Physicochemical Properties of **3-Bromo-2-fluorobenzoic Acid**

Introduction

3-Bromo-2-fluorobenzoic acid is a halogenated aromatic carboxylic acid with the molecular formula $C_7H_4BrFO_2$.^[1] It serves as a crucial building block in organic synthesis, particularly in the pharmaceutical industry.^{[2][1]} Notably, it is a key intermediate in the synthesis of Dabrafenib, a BRAF kinase inhibitor used in cancer therapy.^[1] This document provides a comprehensive overview of its solubility and melting point, complete with experimental methodologies, for researchers, scientists, and professionals in drug development.

Physicochemical Data

The key physical properties of **3-Bromo-2-fluorobenzoic acid** are summarized below. This compound typically appears as an off-white solid powder.^[1]

Property	Value	Solvents/Conditions
Melting Point	168 °C[2][1] 168-170 °C[3]	Not Applicable
Solubility	Soluble	Methanol, Dimethyl Sulfoxide (DMSO), N,N-Dimethylformamide (DMF)[2]
Has some solubility	Water[2]	
pKa	2.88 ± 0.10 (Predicted)[1]	Not Applicable
Molecular Weight	219.01 g/mol [1]	Not Applicable

Experimental Protocols

Detailed methodologies for determining the melting point and solubility of **3-Bromo-2-fluorobenzoic acid** are outlined below. These protocols are standard for the characterization of solid organic compounds.

Melting Point Determination (Capillary Method)

The melting point of a crystalline solid is a critical indicator of its purity. The capillary method is a widely used technique for this determination.

Apparatus:

- Melting point apparatus (e.g., Thomas-Hoover Uni-Melt or similar)
- Capillary tubes (sealed at one end)
- Spatula
- Mortar and pestle

Procedure:

- Sample Preparation: A small amount of dry **3-Bromo-2-fluorobenzoic acid** is finely ground into a powder using a mortar and pestle.
- Capillary Tube Packing: The open end of a capillary tube is tapped into the powdered sample, forcing a small amount of the solid into the tube. The tube is then inverted and tapped gently on a hard surface to pack the sample into the sealed end. This process is repeated until a packed sample column of 2-3 mm in height is achieved.
- Measurement: The packed capillary tube is placed into the heating block of the melting point apparatus.
- Heating: The sample is heated rapidly to a temperature approximately 15-20 °C below the expected melting point (168 °C). The heating rate is then reduced to 1-2 °C per minute to allow for thermal equilibrium.
- Observation: The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire solid has transformed into a clear liquid is recorded as the end of the melting range. For a pure compound, this range is typically narrow (0.5-2 °C).

Solubility Assessment

The solubility of **3-Bromo-2-fluorobenzoic acid** is determined by observing its behavior in various solvents. As a carboxylic acid, its solubility is pH-dependent.

Apparatus:

- Small test tubes
- Vortex mixer or stirring rods
- Spatula
- pH paper

Solvents:

- Deionized Water

- 5% Sodium Hydroxide (NaOH) solution
- 5% Sodium Bicarbonate (NaHCO₃) solution
- 5% Hydrochloric Acid (HCl) solution
- Organic solvents (e.g., Methanol, DMSO, DMF)

Procedure:

- General Method: Approximately 20-30 mg of **3-Bromo-2-fluorobenzoic acid** is added to a test tube containing 1 mL of the chosen solvent.
- Mixing: The mixture is agitated vigorously using a vortex mixer or a stirring rod for 1-2 minutes at room temperature.
- Observation: The sample is visually inspected to determine if it has dissolved completely. "Soluble" is recorded if no solid particles remain. "Partially soluble" or "insoluble" is recorded otherwise.
- Water Solubility: The procedure is first performed with deionized water. The pH of the resulting solution can be tested with pH paper; an acidic pH is expected.[4]
- Aqueous Base Solubility: The compound's solubility is tested in 5% NaOH and 5% NaHCO₃. Carboxylic acids are expected to react with these bases to form water-soluble carboxylate salts.[5][6] The reaction with sodium bicarbonate may also produce visible carbon dioxide bubbles.[5][7]
- Aqueous Acid Solubility: Solubility is tested in 5% HCl. As an acidic compound, **3-Bromo-2-fluorobenzoic acid** is expected to be insoluble in acidic solutions.[6]
- Organic Solvent Solubility: The procedure is repeated with organic solvents like methanol, DMSO, and DMF to determine its solubility in non-aqueous media.

Visualizations

The following diagrams illustrate the logical workflow for solubility testing and the key reactive sites of the molecule.



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